

Application Notes and Protocols for Preparing LY 274614 Stock Solution in DMSO

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Compound of Interest

Compound Name: LY 274614

Cat. No.: B1675629

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Introduction

LY 274614 is a potent and selective competitive antagonist of the N-methyl-D-aspartate (NMDA) receptor, a subtype of ionotropic glutamate receptors.^{[1][2]} Its active isomer, LY 235959, has been instrumental in neuroscience research to investigate the roles of NMDA receptors in various physiological and pathological processes.^[1] Accurate preparation of an **LY 274614** stock solution is fundamental for reliable and reproducible experimental outcomes in neuropharmacology, neurotoxicity, and other related research areas. This document provides a comprehensive guide to preparing a stock solution of **LY 274614** in dimethyl sulfoxide (DMSO), including detailed protocols, safety precautions, and storage recommendations.

Physicochemical Properties and Solubility

A summary of the key physicochemical properties of **LY 274614** is presented below. This information is critical for the accurate preparation of stock solutions.

Property	Value	Source
CAS Number	137433-06-8	[2] [3]
Molecular Formula	C ₁₁ H ₂₀ NO ₅ P	[2]
Molecular Weight	277.26 g/mol	[2]
Appearance	Solid	N/A
Solubility	Soluble in DMSO	[1]
Storage (Solid)	Desiccate at +4°C	[3]
Storage (in DMSO)	-20°C to -80°C	General Recommendation

Experimental Protocols

This section provides a detailed, step-by-step protocol for the preparation of a 10 mM stock solution of **LY 274614** in Dimethyl Sulfoxide (DMSO). This is a commonly used concentration for in vitro studies.

Materials

- **LY 274614** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials (amber glass recommended)
- Vortex mixer
- Sonicator (optional)
- Pipettes and sterile filter tips

Protocol for Preparing a 10 mM LY 274614 Stock Solution in DMSO

- **Safety First:** Before handling **LY 274614** and DMSO, consult the respective Safety Data Sheets (SDS). Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves. All procedures should be performed in a well-ventilated area or a chemical fume hood.
- **Calculate the Required Mass:** To prepare a 10 mM stock solution, calculate the mass of **LY 274614** required using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} * \text{Volume (mL)} * \text{Molecular Weight (g/mol)}$$

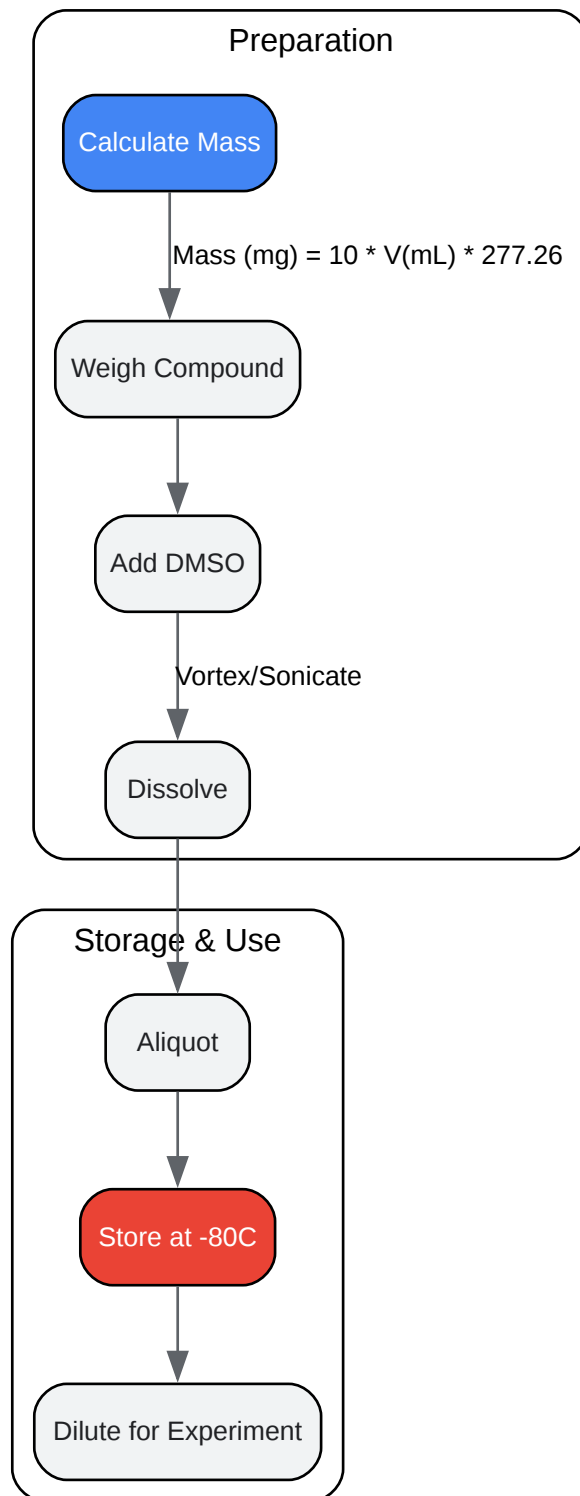
For example, to prepare 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mmol/L} * 0.001 \text{ L} * 277.26 \text{ g/mol} = 2.7726 \text{ mg}$

- **Weighing **LY 274614**:** Carefully weigh out the calculated mass of **LY 274614** powder using a calibrated analytical balance. Transfer the powder to a sterile microcentrifuge tube or vial.
- **Dissolving in DMSO:** Add the desired volume of anhydrous DMSO to the tube containing the **LY 274614** powder.
- **Ensuring Complete Dissolution:** Tightly cap the tube and vortex the solution for 1-2 minutes until the compound is completely dissolved. A brief sonication or gentle warming (not exceeding 40°C) may be used to aid dissolution if necessary. Visually inspect the solution against a light source to ensure no solid particles remain.
- **Storage of the Stock Solution:** For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile, light-protected microcentrifuge tubes. Store the aliquots at -80°C. For short-term storage (up to one month), -20°C is acceptable. Avoid repeated freeze-thaw cycles, as this can lead to compound degradation.

Mandatory Visualizations

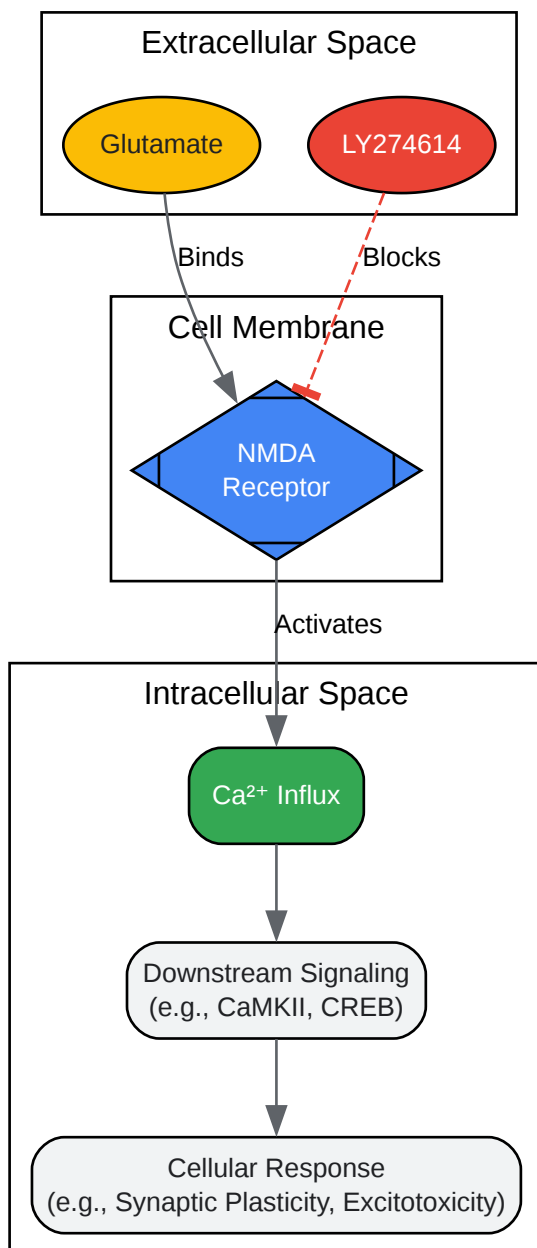
To further clarify the experimental process and the compound's mechanism of action, the following diagrams are provided.

Workflow for Preparing LY 274614 Stock Solution

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Caption: Workflow for **LY 274614** stock solution preparation.

Inhibition of NMDA Receptor Signaling by LY 274614



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Caption: **LY 274614**'s mechanism as an NMDA receptor antagonist.

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References

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